

Foreword: The Analytical Imperative for Advanced Intermediates

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Compound of Interest

Compound Name: 2-(3-BOC-Aminophenyl)phenol

CAS No.: 1261900-37-1

Cat. No.: B597686

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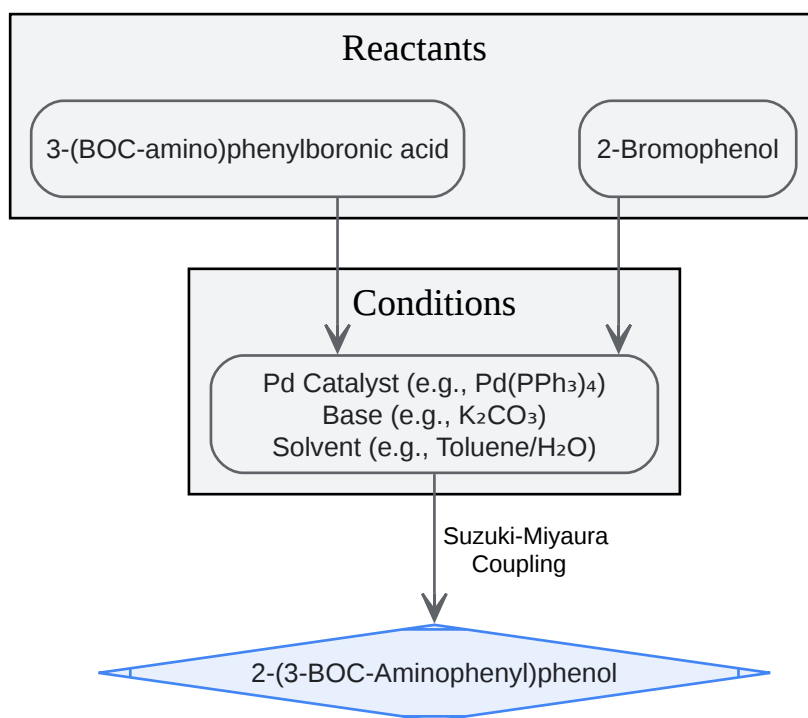
In the landscape of modern drug discovery and materials science, the structural and functional integrity of chemical intermediates is paramount. Molecules like **2-(3-BOC-Aminophenyl)phenol**, also known as tert-butyl (2'-hydroxy-[1,1'-biphenyl]-3-yl)carbamate, are not mere precursors; they are precision-engineered building blocks.^[1] Their value lies in the strategic placement of orthogonal functional groups—a nucleophilic phenol and a protected amine—on a biphenyl scaffold. This architecture allows for sequential, site-selective modifications, a cornerstone of complex molecular synthesis.

This guide provides a comprehensive framework for the analytical characterization of **2-(3-BOC-Aminophenyl)phenol**. It moves beyond a simple recitation of data to explain the causality behind methodological choices, ensuring that researchers can not only replicate these protocols but also adapt them with a deep understanding of the underlying principles. Every protocol is designed as a self-validating system, providing a robust confirmation of identity, purity, and stability.

Synthetic Context: The Suzuki-Miyaura Cross-Coupling Approach

To fully appreciate the nuances of characterization, one must first understand the compound's synthetic origin. A prevalent and efficient method for constructing the biphenyl core of this molecule is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.[2][3] This reaction typically involves the coupling of an aryl boronic acid with an aryl halide.[4][5]

In a representative synthesis, 3-(BOC-amino)phenylboronic acid would be coupled with 2-bromophenol. The choice of catalyst (e.g., a palladium complex), ligand, and base is critical for achieving high yield and minimizing side products, such as homocoupling of the starting materials.[3][5] Understanding this pathway is crucial because residual starting materials, catalyst, or homocoupled byproducts are the primary impurities that our characterization methods must be designed to detect.



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Caption: Chemical structure of the target compound.

Spectroscopic Elucidation: A Multi-Technique Approach

Spectroscopy provides the unambiguous structural fingerprint of the molecule. A combination of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS) is required for complete characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise atomic connectivity of an organic molecule. Both ^1H and ^{13}C NMR are necessary to confirm the carbon skeleton and the environment of each proton.

Causality of Experimental Choice: ^1H NMR confirms the presence and relative positions of all hydrogen atoms, including the characteristic signals of the BOC group and the distinct aromatic protons. ^{13}C NMR validates the carbon framework, confirming the 17 unique carbon environments.

- **Sample Preparation:** Accurately weigh 5-10 mg of **2-(3-BOC-Aminophenyl)phenol** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of DMSO- d_6 is often advantageous as it ensures the exchangeable -OH and -NH protons are clearly visible.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Acquisition:** Acquire the ^1H NMR spectrum using a 400 MHz or higher spectrometer. A typical acquisition involves 16-32 scans.
- **^{13}C NMR:** Acquire the ^{13}C NMR spectrum on the same sample. Due to the lower natural abundance of ^{13}C , 1024-2048 scans are typically required for a good signal-to-noise ratio.

Technique	Assignment	Expected Chemical Shift (δ , ppm)	Key Characteristics
^1H NMR	tert-butyl ($-\text{C}(\text{CH}_3)_3$)	~1.50	Singlet, integrating to 9H. The hallmark of the BOC group.
Aromatic Protons ($-\text{C}_6\text{H}_4-$, $-\text{C}_6\text{H}_5$)	6.8 - 7.5	Complex multiplet region, integrating to 8H. Specific shifts depend on substitution pattern.	
Amine Proton ($-\text{NH}$)	~8.5 - 9.5 (in DMSO- d_6)	Broad singlet. Its position is concentration and solvent dependent.	
Phenolic Proton ($-\text{OH}$)	~9.0 - 10.0 (in DMSO- d_6)	Broad singlet. Disappears upon D_2O exchange, a key validation step. [6]	
^{13}C NMR	tert-butyl ($-\text{C}(\text{CH}_3)_3$)	~80	Quaternary carbon of the BOC group.
tert-butyl ($-\text{C}(\text{CH}_3)_3$)	~28	Methyl carbons of the BOC group.	
Aromatic Carbons	115 - 158	Multiple signals corresponding to the 12 aromatic carbons.	
Carbonyl ($-\text{C}=\text{O}$)	~153	Carbamate carbonyl carbon.	

Expert Insight: The aromatic region (6.8-7.5 ppm) will be complex due to the overlapping signals of the two substituted rings. 2D NMR techniques like COSY and HSQC can be employed to definitively assign each proton and carbon if required for advanced structural studies.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and effective technique for confirming the presence of key functional groups, which act as molecular vibrators.

Causality of Experimental Choice: This method provides direct evidence for the critical -OH (phenol), -NH (carbamate), and C=O (carbamate) functional groups, validating the overall chemical class of the compound.

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. Ensure good contact by applying pressure with the anvil.
- **Acquisition:** Record the spectrum, typically by co-adding 32 scans over the range of 4000-400 cm^{-1} .
- **Background Correction:** A background spectrum of the clean, empty ATR crystal must be acquired and subtracted from the sample spectrum.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Appearance
3200 - 3550	O-H Stretch	Phenol	Strong, broad band due to hydrogen bonding. [7] [8]
3300 - 3400	N-H Stretch	Carbamate	Medium, sharp peak.
3000 - 3100	C-H Stretch	Aromatic	Medium to weak sharp peaks.
2850 - 2980	C-H Stretch	Aliphatic (BOC group)	Medium to strong sharp peaks.
~1700	C=O Stretch	Carbamate	Strong, sharp absorption. A key diagnostic peak. [9]
1500 - 1600	C=C Stretch	Aromatic Ring	Multiple medium to strong peaks.
~1220	C-O Stretch	Phenol	Strong peak, characteristic of phenols. [7] [8]

Mass Spectrometry (MS)

MS provides the molecular weight of the compound, offering the ultimate confirmation of its elemental composition.

Causality of Experimental Choice: High-resolution mass spectrometry (HRMS) can determine the molecular weight with high precision, confirming the molecular formula $C_{17}H_{19}NO_3$.

Fragmentation patterns also provide structural clues that corroborate NMR and IR data.

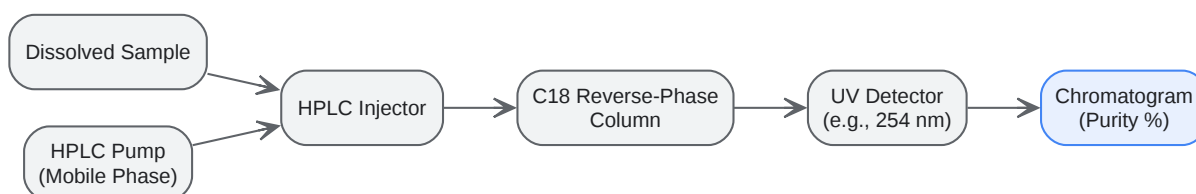
- **Sample Preparation:** Prepare a dilute solution (~1 mg/mL) of the sample in a suitable solvent like methanol or acetonitrile.
- **Ionization:** Use a soft ionization technique such as Electrospray Ionization (ESI) to minimize fragmentation and maximize the observation of the molecular ion.

- Acquisition: Acquire the spectrum in positive ion mode. The expected primary ion will be the protonated molecule, $[M+H]^+$.
- Molecular Ion: The primary signal will be the protonated molecule $[M+H]^+$ at m/z 286.34.
- Key Fragment: A characteristic fragmentation is the loss of the tert-butyl group or the entire BOC group. A significant fragment at m/z 185.22, corresponding to the $[M-BOC+H]^+$ ion (the deprotected 2-(3-aminophenyl)phenol), would be strong evidence for the structure. [10][11]

Chromatographic Purity Assessment

While spectroscopy confirms identity, chromatography quantifies purity. High-Performance Liquid Chromatography (HPLC) is the gold standard for this purpose.

Causality of Experimental Choice: HPLC separates the target compound from any impurities (e.g., starting materials, byproducts) based on differential partitioning between a stationary and mobile phase. UV detection provides a quantitative measure of each component's relative abundance.



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Caption: Standard HPLC workflow for purity analysis.

- System: An HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA).
- Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA).

- Gradient: Start with 30% B, ramp to 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Prepare a ~0.5 mg/mL solution in acetonitrile.
- Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram. A purity of $\geq 95\%$ is typically required for research-grade material. [\[12\]](#)

Conclusion: A Validated Intermediate

Through the systematic application of NMR, FT-IR, MS, and HPLC, a complete analytical profile of **2-(3-BOC-Aminophenyl)phenol** can be established. This multi-faceted approach ensures not only the correct chemical structure but also a quantified level of purity. This rigorously validated data provides researchers, scientists, and drug development professionals with the confidence needed to reliably employ this versatile intermediate in their synthetic endeavors, knowing its identity and quality are assured.

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